

In-Depth Technical Guide to 4-Oxobutyl Acetate

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Compound of Interest

Compound Name: 4-oxobutyl acetate

Cat. No.: B1600431

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Oxobutyl acetate, a bifunctional organic molecule, holds interest within the scientific community for its potential applications in organic synthesis and as a building block for more complex molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, and potential, though currently limited, relevance in the field of drug development.

Chemical Identity and Properties

The nomenclature and structural representation of **4-oxobutyl acetate** are crucial for its unambiguous identification. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **4-oxobutyl acetate**. It is essential to distinguish it from a similarly named but structurally different compound, 4-(3-oxobutyl)phenyl acetate.

Below is a table summarizing the key chemical and physical properties of **4-oxobutyl acetate**.

Property	Value	Source(s)
IUPAC Name	4-oxobutyl acetate	[1]
CAS Number	6564-95-0	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₆ H ₁₀ O ₃	[1] [2] [3] [4] [5] [6]
Molecular Weight	130.14 g/mol	[3] [5]
Appearance	White powder	[4]
Boiling Point	59-60 °C at 1 Torr	[6]

Synthesis of 4-Oxobutyl Acetate

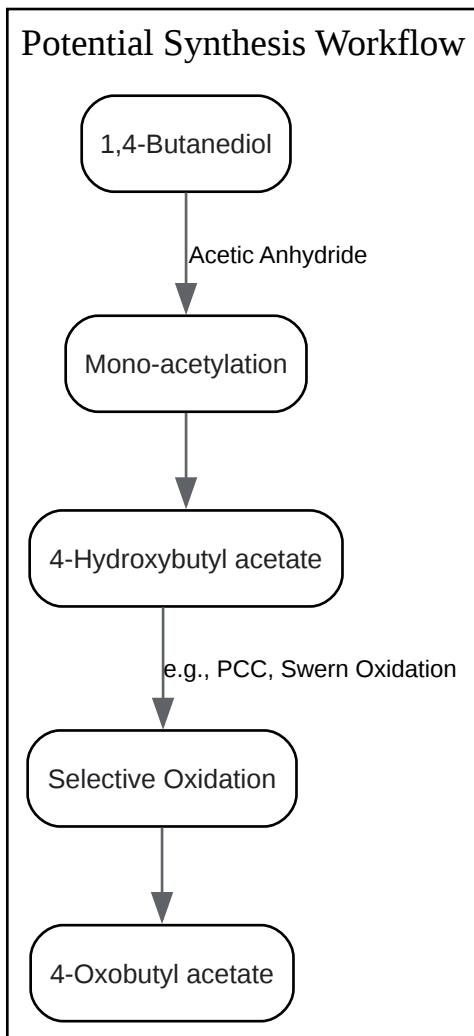
While detailed contemporary experimental protocols for the synthesis of **4-oxobutyl acetate** are not widely available in recent literature, a historical synthesis was reported in the Journal of the American Chemical Society in 1948. The synthesis of related aldehydes and acetates can also provide insight into potential synthetic routes.

General Synthetic Approach (Hypothesized)

A plausible synthetic route to **4-oxobutyl acetate** could involve the selective oxidation of 4-acetoxy-1-butanol. This precursor could be obtained from the mono-acetylation of 1,4-butanediol. The challenge in this step lies in achieving selective acetylation of only one hydroxyl group.

Alternatively, the ozonolysis of a suitable unsaturated acetate ester could yield the desired aldehyde. The starting material for such a reaction would need to be carefully selected to ensure the formation of the **4-oxobutyl acetate** structure.

A logical workflow for a potential synthesis is outlined below:



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Caption: A hypothesized synthetic workflow for **4-oxobutyl acetate**.

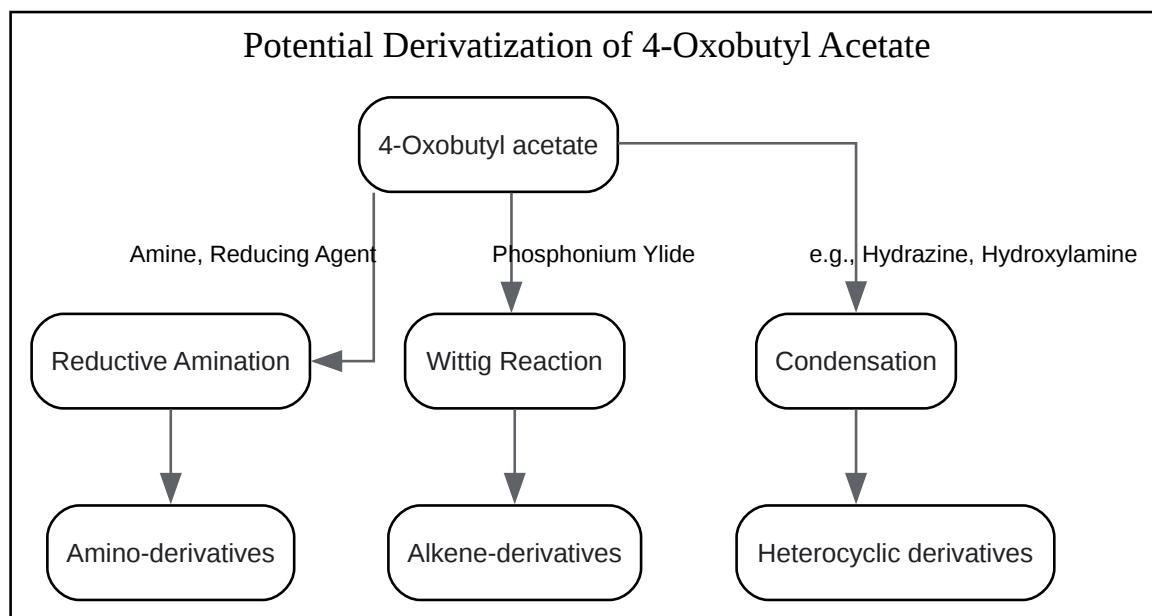
Applications in Drug Development

Currently, there is a notable lack of specific, published research detailing the direct application of **4-oxobutyl acetate** in drug development. Its bifunctional nature, possessing both an aldehyde and an ester group, theoretically allows it to be a versatile scaffold in medicinal chemistry for the synthesis of various heterocyclic compounds or for derivatization to explore structure-activity relationships.

While no direct involvement in signaling pathways has been attributed to **4-oxobutyl acetate** itself, the broader class of acetate-containing molecules has been studied in various biological contexts. For instance, acetate, as a short-chain fatty acid, is known to play a role in cellular metabolism and signaling. However, it is crucial to reiterate that these are general roles of the acetate functional group and not specific to **4-oxobutyl acetate**.

The aldehyde functionality offers a reactive handle for various chemical transformations, such as reductive amination to introduce amino groups, or condensation reactions to form larger, more complex structures. These potential reactions could be employed in a drug discovery program to generate a library of compounds for biological screening.

A logical diagram illustrating the potential utility of **4-oxobutyl acetate** as a scaffold is presented below:



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Caption: Potential chemical transformations of **4-oxobutyl acetate** for generating compound libraries.

Conclusion

4-Oxobutyl acetate is a well-defined chemical entity with established physical properties. While its historical synthesis is noted, detailed modern experimental protocols are scarce. The primary value of **4-oxobutyl acetate** for researchers and professionals in drug development currently lies in its potential as a versatile building block for the synthesis of more complex molecules. Further research is warranted to explore its biological activity and potential applications as a lead compound or intermediate in the development of novel therapeutics. At present, there is no substantive body of evidence to support a direct role for **4-oxobutyl acetate** in specific signaling pathways or as a key component in drug development pipelines.

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